

# Physical and chemical properties of N-benzylbut-3-en-1-amine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *N*-benzylbut-3-en-1-amine

Cat. No.: B100477

[Get Quote](#)

## An In-Depth Technical Guide to N-benzylbut-3-en-1-amine

### Abstract

**N-benzylbut-3-en-1-amine** is a bifunctional secondary amine of significant interest in synthetic organic chemistry. Possessing both a nucleophilic secondary amine and a reactive terminal alkene, this molecule serves as a versatile building block for the construction of complex nitrogen-containing heterocycles and other target molecules relevant to pharmaceutical and materials science research. This guide provides a comprehensive overview of its core physical and chemical properties, characteristic spectroscopic signatures, established synthetic protocols, and essential safety and handling information. The content is structured to provide researchers, chemists, and drug development professionals with the technical insights required for its effective application in a laboratory setting.

### Compound Identification and Core Structure

**N-benzylbut-3-en-1-amine** is systematically named under IUPAC nomenclature and is identified by a unique CAS Registry Number.<sup>[1]</sup> Its structure features a benzyl group and a but-3-en-1-yl group attached to a central nitrogen atom.

- IUPAC Name: **N-benzylbut-3-en-1-amine**<sup>[1]</sup>
- CAS Number: 17150-62-8

- Molecular Formula: C<sub>11</sub>H<sub>15</sub>N
- Synonyms: N-(3-Butenyl)benzylamine, benzyl(but-3-en-1-yl)amine, N-benzyl-3-butenylamine[1][2]

## Physicochemical Properties

The physicochemical properties of **N-benzylbut-3-en-1-amine** are summarized below. The compound is typically supplied as a liquid, ranging from colorless to yellow-brown, and should be stored under refrigeration in a dry, sealed environment.

| Property            | Value   | Source |
|---------------------|---|--------|
| Molecular Weight    | 161.25 g/mol                                      |        |
| Physical Form       | Colorless to Yellow-brown<br>Liquid or Semi-solid |        |
| Boiling Point       | 235.7 °C (at 760 mmHg)                            | [2]    |
| Density             | 0.917 g/cm <sup>3</sup>                           | [2]    |
| Refractive Index    | 1.515   | [2]    |
| Flash Point         | 98.8 °C   | [2]    |
| XLogP3              | 2.6   | [1]    |
| Storage Temperature | 2-8 °C  |        |

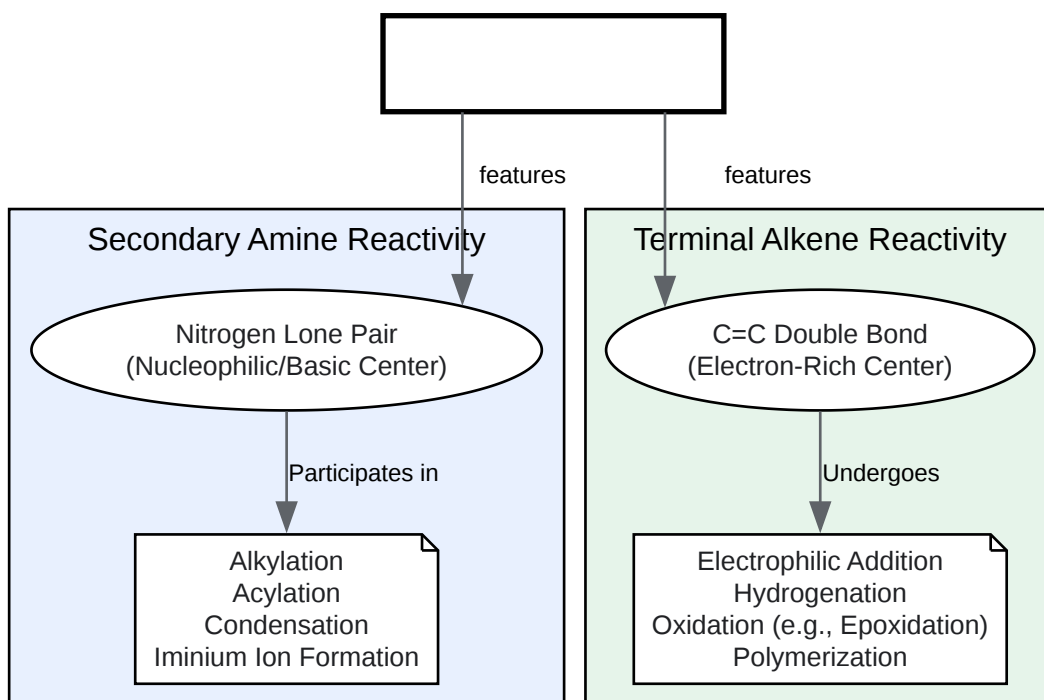
## Reactivity and Chemical Profile

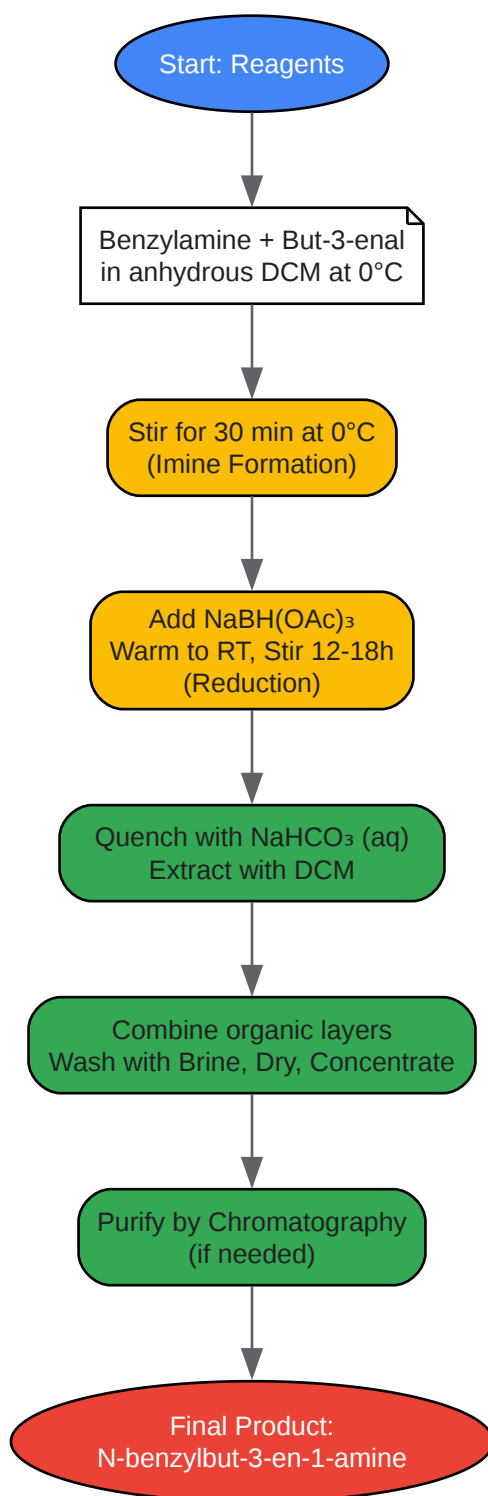
The chemical behavior of **N-benzylbut-3-en-1-amine** is dictated by the presence of two key functional groups: a secondary amine and a terminal alkene. This dual reactivity makes it a valuable intermediate for a variety of chemical transformations.

- Secondary Amine: The lone pair of electrons on the nitrogen atom imparts nucleophilic and basic properties.[3] It readily participates in reactions such as alkylation, acylation, and condensation with carbonyl compounds. As a secondary amine, it can form iminium ions, which are key intermediates in reactions like the Mannich and Pictet-Spengler reactions.[3]

- **Terminal Alkene:** The carbon-carbon double bond is susceptible to electrophilic addition. It can undergo a wide range of transformations, including hydrogenation, halogenation, hydroboration-oxidation, epoxidation, and polymerization.

This bifunctional nature allows for tandem or sequential reactions, enabling the rapid construction of molecular complexity from a single starting material.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. N-Benzylbut-3-en-1-amine | C<sub>11</sub>H<sub>15</sub>N | CID 4366091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [Physical and chemical properties of N-benzylbut-3-en-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100477#physical-and-chemical-properties-of-n-benzylbut-3-en-1-amine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)